

In-Depth Technical Guide: 4-Iodo-3-methoxybenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Iodo-3-methoxybenzoic acid**

Cat. No.: **B1319260**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Iodo-3-methoxybenzoic acid** (CAS Number: 282087-44-9), a key building block in synthetic organic chemistry. This document details its chemical and physical properties, synthesis protocols, applications in research and development, and essential safety information.

Core Properties and Identification

4-Iodo-3-methoxybenzoic acid is a substituted aromatic carboxylic acid. The presence of an iodine atom and methoxy and carboxylic acid functional groups makes it a versatile intermediate for the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science.

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	282087-44-9	[1]
Molecular Formula	C ₈ H ₇ IO ₃	[1]
Molecular Weight	278.04 g/mol	[1]
Melting Point	219–220 °C	[2]
Appearance	Colorless solid	[2]

Table 2: Spectroscopic Data

Spectrum Type	Data	Source(s)
Infrared (IR)	ν (cm ⁻¹) = 2967 (OH), 2840, 2654, 2533, 1689, 1572, 1463, 1421, 1296, 1250, 1188, 1121, 1041, 1016, 933, 879, 828, 761, 601	[2]
¹ H NMR (CDCl ₃)	δ (ppm) = 7.91 (d, J = 8.0 Hz, 1 H, Ar-H), 7.44 (d, J = 1.8 Hz, 1 H, Ar-H), 7.21 (dd, J = 8.0, 1.8 Hz, 1 H, Ar-H), 3.96 (s, 3 H, OCH ₃)	[2]

Synthesis and Experimental Protocols

The synthesis of **4-Iodo-3-methoxybenzoic acid** can be achieved through a multi-step process starting from 3-hydroxybenzoic acid. The following protocols are based on established literature.[\[2\]](#)

Protocol 1: Synthesis of 4-Iodo-3-hydroxybenzoic acid

- Dissolution: Dissolve 3-hydroxybenzoic acid (20.8 g, 150 mmol) in 200 mL of 2 M sodium hydroxide (NaOH).

- Iodination: Prepare a solution of iodine (35.1 g, 138 mmol) and potassium iodide (KI) (27.5 g, 165 mmol) in 150 mL of water. Add this solution dropwise to the 3-hydroxybenzoic acid solution.
- Stirring: Continue stirring the mixture for 20 minutes.
- Acidification: Add 180 mL of concentrated hydrochloric acid (HCl).
- Isolation: Filter the resulting precipitate, recrystallize it from an ethanol-water mixture (1:5), and dry it in vacuo over P_4O_{10} . This yields 4-iodo-3-hydroxybenzoic acid as a colorless solid. [2]

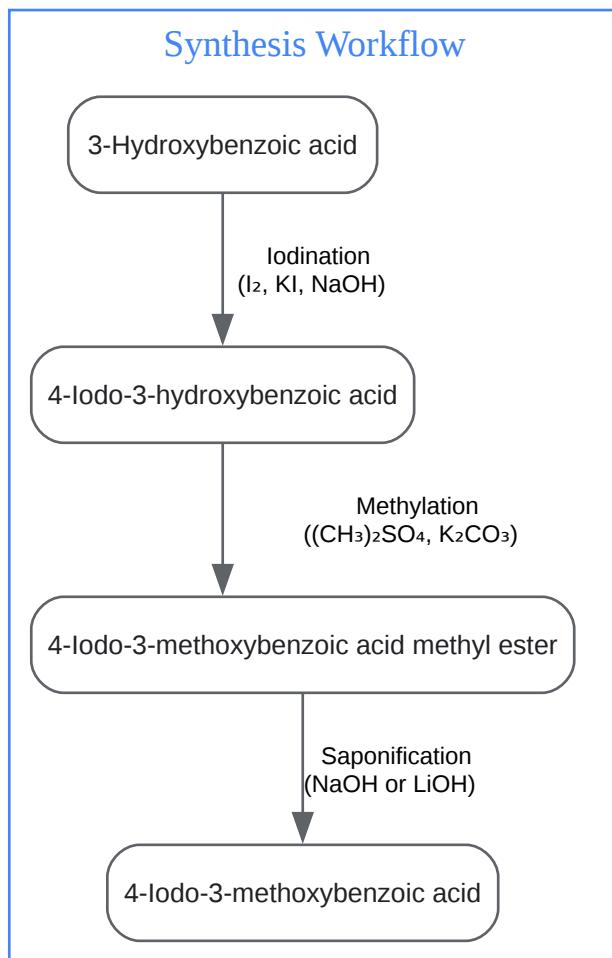
Protocol 2: Synthesis of 4-iodo-3-methoxybenzoic acid methyl ester

- Reaction Setup: In a flask, combine 4-iodo-3-hydroxybenzoic acid (10.0 g, 37.9 mmol), dimethyl sulfate (21.8 g, 189 mmol), and potassium carbonate (K_2CO_3) (15.7 g, 114 mmol) in 100 mL of acetone.
- Reflux: Heat the mixture to reflux for 12 hours.
- Workup: Add 200 mL of water and stir the mixture for 12 hours at room temperature.
- Extraction: Extract the mixture twice with 100 mL portions of ethyl acetate.
- Purification: Dry the combined organic layers with magnesium sulfate ($MgSO_4$) and concentrate. Filter the residue through a silica gel pad using chloroform as the eluent to obtain the product.[2]

Protocol 3: Saponification to 4-iodo-3-methoxybenzoic acid

- Hydrolysis: Dissolve **4-iodo-3-methoxybenzoic acid** methyl ester (4.60 g, 15.8 mmol) in 100 mL of 2 M NaOH and stir for 24 hours at room temperature.[2] An alternative method uses lithium hydroxide ($LiOH \cdot H_2O$) in a methanol/water mixture.[3]
- Acidification: Acidify the alkaline solution with concentrated HCl.

- Isolation: Filter the precipitate, wash with water, and dry in vacuo over P_4O_{10} to yield the final product, **4-iodo-3-methoxybenzoic acid**.[2]



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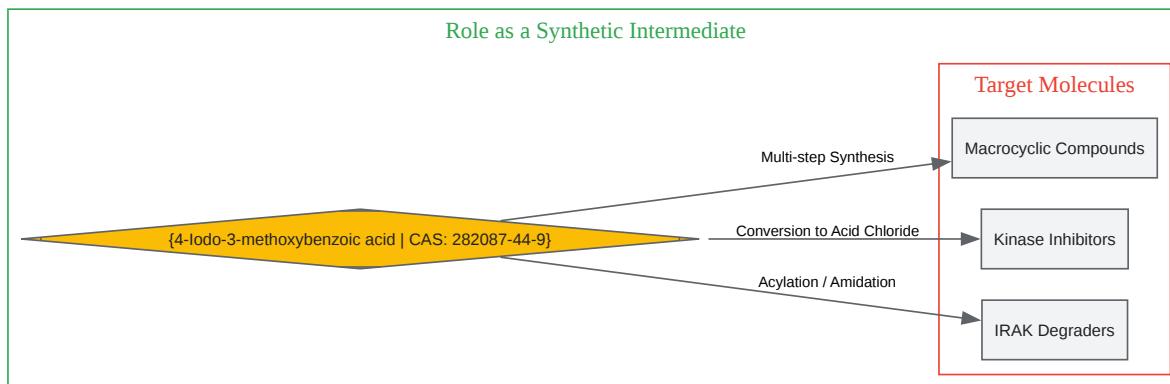
*A simplified workflow for the synthesis of **4-Iodo-3-methoxybenzoic acid**.*

Applications in Research and Drug Development

4-Iodo-3-methoxybenzoic acid is a valuable intermediate in the synthesis of biologically active molecules and complex organic structures.

- IRAK Degraders: This compound is used in the synthesis of Interleukin-1 Receptor-Associated Kinase (IRAK) degraders, which are being investigated for their therapeutic potential.[3]

- Kinase Inhibitors: It serves as a precursor for the synthesis of aminotriazolopyridines, a class of compounds investigated as kinase inhibitors, which play a role in signaling pathways related to inflammation and cancer.[4]
- Total Synthesis: The compound has been utilized as a key building block in the total synthesis of modified macrocycles of the isoplagiochin type, which are of interest due to their unique molecular architecture.[5][6]



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*Logical workflow illustrating the utility of **4-Iodo-3-methoxybenzoic acid**.*

Safety and Handling

It is crucial to handle **4-Iodo-3-methoxybenzoic acid** in accordance with good industrial hygiene and safety practices.

Table 3: Hazard Identification

Hazard Statement	Description	Source(s)
H315	Causes skin irritation	[1]
H319	Causes serious eye irritation	[1]
H335	May cause respiratory irritation	[1]

Recommended Handling Precautions:

- Use in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Store in a cool, dry place away from incompatible materials.

In case of exposure, seek immediate medical attention and consult the Safety Data Sheet (SDS) for detailed first-aid measures.[\[1\]](#)

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- To cite this document: BenchChem. [In-Depth Technical Guide: 4-iodo-3-methoxybenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1319260#4-iodo-3-methoxybenzoic-acid-cas-number-and-properties]

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